

An In-depth Technical Guide to the Fundamental Properties of Zinc 2-mercaptobenzothiazole

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Compound of Interest

Compound Name: Zinc 2-mercaptobenzothiazole

Cat. No.: B8769574

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This technical guide provides a comprehensive overview of the core properties of **Zinc 2-mercaptobenzothiazole** ($\text{Zn}(\text{MBT})_2$), a compound of significant industrial and research interest. The information is tailored for researchers, scientists, and drug development professionals, with a focus on its chemical, physical, and biological characteristics.

Core Properties and Data

Zinc 2-mercaptobenzothiazole, an organozinc compound, is primarily recognized for its role as a vulcanization accelerator in the rubber industry.^[1] Its fundamental properties are summarized in the tables below, providing a consolidated resource for key quantitative data.

Chemical and Physical Properties

| Property | Value | References |
|-------------------|---|------------|
| Chemical Name | Zinc bis(1,3-benzothiazole-2-thiolate) | |
| Synonyms | Zinc 2-mercaptobenzothiazolate, ZMBT, Zinc mercaptobenzothiazole | [2] |
| CAS Number | 155-04-4 | [2] |
| Molecular Formula | C ₁₄ H ₈ N ₂ S ₄ Zn | [2] |
| Molecular Weight | 397.9 g/mol | [2] |
| Appearance | Light yellow to off-white powder | [2] |
| Melting Point | >300 °C (decomposes) | |
| Density | 1.7 g/cm ³ at 25 °C | [2] |
| Solubility | Insoluble in water; soluble in benzene, chloroform, and carbon disulfide. | |

Thermal Properties

| Property | Observation | References |
|---------------|--|------------|
| Decomposition | Emits toxic fumes of sulfur oxides, nitrogen oxides, and zinc upon heating to decomposition. | [2] |

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **Zinc 2-mercaptobenzothiazole** are crucial for reproducible research. The following sections outline established experimental protocols.

Synthesis of Zinc 2-mercaptobenzothiazole (Solvent Method)

This protocol is adapted from a patented one-step solvent method.[\[3\]](#)

Materials:

- 2-mercaptobenzothiazole (MBT)
- Zinc oxide (ZnO)
- Toluene (or another suitable inert organic solvent)
- Glacial acetic acid (catalyst)

Procedure:

- In a round-bottom flask equipped with a reflux condenser, add 2-mercaptobenzothiazole and zinc oxide in a molar ratio of approximately 2:1.
- Add toluene to the flask to serve as the solvent.
- Add a catalytic amount of glacial acetic acid.
- Heat the mixture to reflux and maintain for 2-3 hours with continuous stirring.
- After the reaction is complete, cool the mixture to room temperature.
- Filter the solid product and wash with a small amount of cold toluene.
- Dry the resulting pale yellow solid, **Zinc 2-mercaptobenzothiazole**, under vacuum.

Characterization Protocols

Objective: To identify the functional groups and confirm the coordination of the benzothiazole ligand to the zinc center.

Methodology:

- Prepare a KBr pellet of the synthesized $\text{Zn}(\text{MBT})_2$.
- Acquire the FTIR spectrum in the range of 4000-400 cm^{-1} .
- Analyze the spectrum for characteristic peaks, paying attention to the C=N, C-S, and the disappearance of the S-H stretching vibrations from the free ligand, and the appearance of new bands corresponding to Zn-N or Zn-S bonds.

Objective: To determine the thermal stability and decomposition profile of $\text{Zn}(\text{MBT})_2$.

Methodology:

- Place a small, accurately weighed sample of $\text{Zn}(\text{MBT})_2$ into an alumina crucible.
- Perform TGA/DSC analysis under a nitrogen atmosphere.
- Heat the sample from room temperature to a final temperature of 800°C at a heating rate of 10°C/min.
- Analyze the resulting TGA and DSC curves to identify decomposition temperatures, weight loss steps, and thermal events (endothermic or exothermic peaks).

Objective: To assess the purity of the synthesized $\text{Zn}(\text{MBT})_2$ and quantify any unreacted 2-mercaptobenzothiazole.

Methodology:

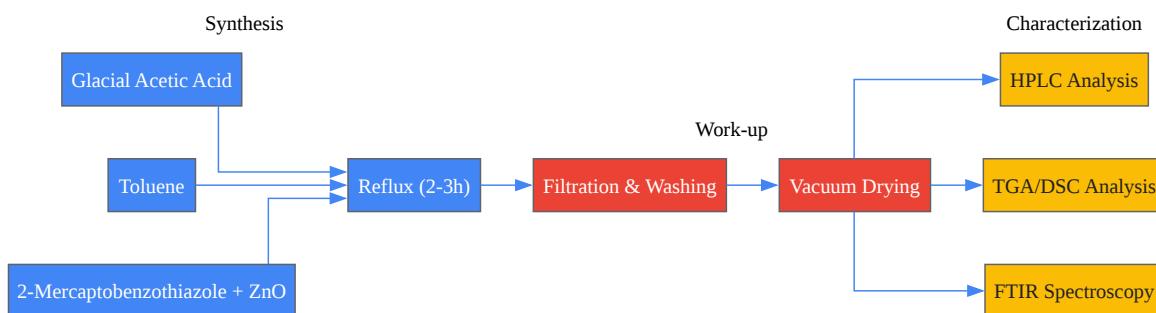
- Mobile Phase: Prepare a suitable mobile phase, such as a mixture of acetonitrile and water with a small amount of acid (e.g., phosphoric acid or formic acid for MS compatibility).^[4]
- Column: Use a reverse-phase C18 column.
- Sample Preparation: Dissolve a known amount of the synthesized product in a suitable solvent (e.g., acetonitrile or a mixture of the mobile phase).
- Injection: Inject the sample into the HPLC system.

- Detection: Use a UV detector set at an appropriate wavelength to detect both 2-mercaptopbenzothiazole and its zinc salt.
- Analysis: Analyze the chromatogram to determine the retention times and peak areas to assess purity.

Visualizations of Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate key processes and potential mechanisms involving **Zinc 2-mercaptopbenzothiazole**.

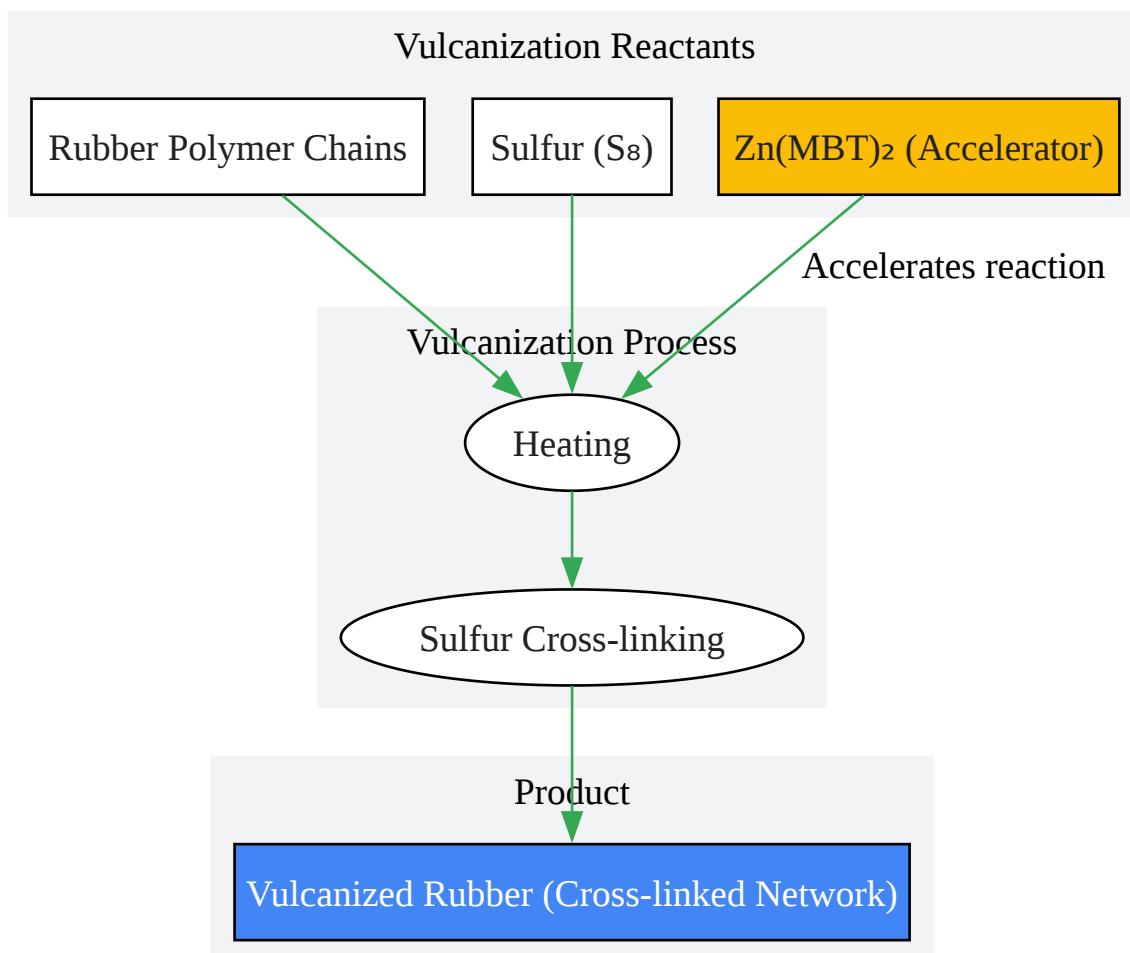
Synthesis and Characterization Workflow



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Caption: Workflow for the synthesis and characterization of **Zinc 2-mercaptopbenzothiazole**.

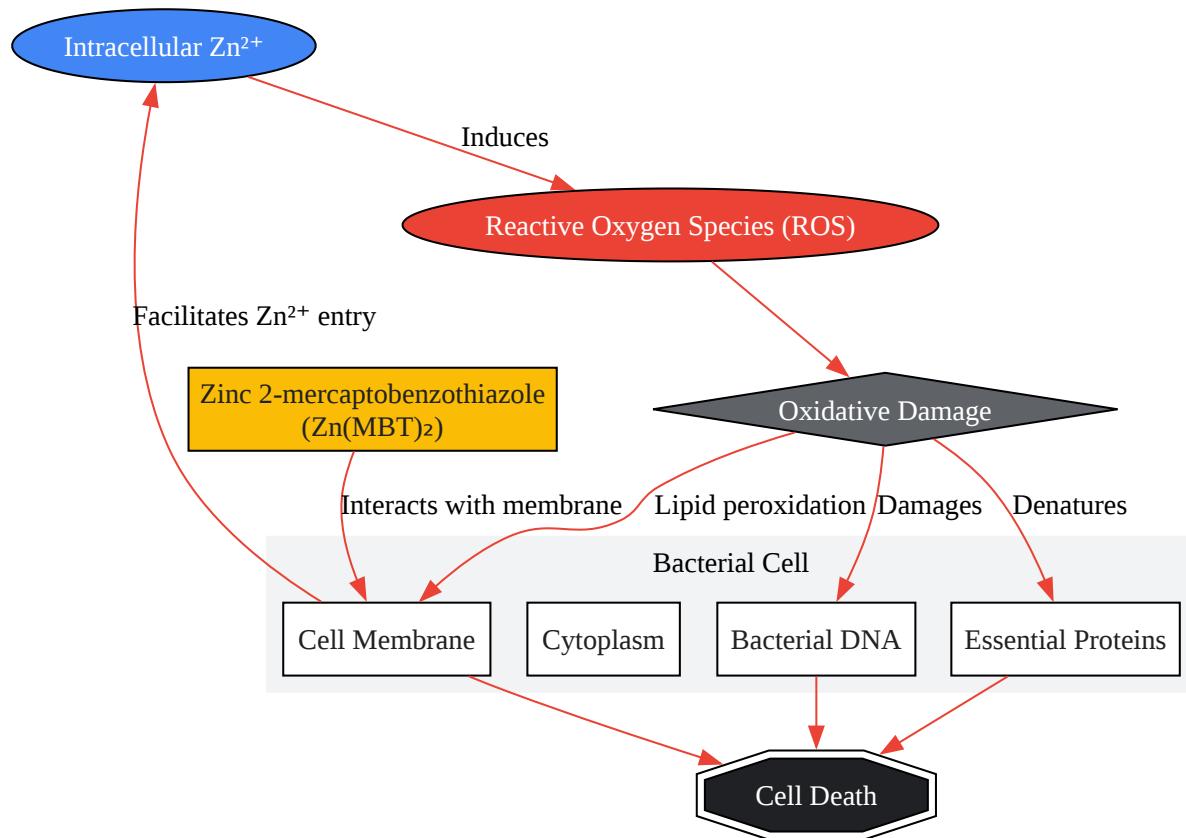
Role in Rubber Vulcanization



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Caption: Simplified diagram of the role of Zn(MBT)₂ in rubber vulcanization.

Hypothetical Antimicrobial Mechanism of Action



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Caption: Hypothetical antimicrobial mechanism of **Zinc 2-mercaptobenzothiazole**.

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